

3-Methoxy-4-nitrobenzaldehyde safety, hazards, and handling information

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Compound of Interest

Compound Name: 3-Methoxy-4-nitrobenzaldehyde

Cat. No.: B1600471

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An In-Depth Technical Guide to the Safe Handling of **3-Methoxy-4-nitrobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Understanding the Compound: Chemical and Physical Profile

3-Methoxy-4-nitrobenzaldehyde is an aromatic aldehyde that serves as a key intermediate in the synthesis of various pharmaceutical compounds and other complex organic molecules. Its utility in research and development necessitates a thorough understanding of its properties to ensure safe handling.

A precise knowledge of a compound's physical and chemical properties is the foundation of a robust safety protocol. These properties dictate storage conditions, appropriate handling techniques, and potential incompatibilities. For instance, the compound's solid-state form as a powder requires specific measures to control dust generation, a primary route of exposure.

Property	Value	Source
CAS Number	80410-57-7	[1][2]
Molecular Formula	C ₈ H ₇ NO ₄	[1][2]
Molecular Weight	181.15 g/mol	[1][2]
Appearance	Light yellow powder	[3]
Purity	≥95%	[2]
Storage Temperature	4°C, stored under nitrogen	[2]

Hazard Identification and GHS Classification

3-Methoxy-4-nitrobenzaldehyde is classified under the Globally Harmonized System (GHS) with several key hazards that demand stringent safety precautions.[1][4] Understanding the "why" behind these classifications is crucial for appreciating the associated risks. The presence of a nitro group and an aldehyde functional group on the benzene ring contributes to its reactivity and toxicological profile.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Warning![1][4]

- H302 (Harmful if swallowed): Ingestion can lead to systemic toxicity. The metabolic pathways of nitroaromatic compounds can interfere with cellular respiration.

- H315 (Causes skin irritation): The compound can cause local inflammation, redness, and discomfort upon contact with the skin. Prolonged contact should be avoided.
- H319 (Causes serious eye irritation): Direct contact with the eyes can cause significant irritation, pain, and potential damage to the cornea. This is a common hazard for fine powders that can easily become airborne.
- H335 (May cause respiratory irritation): Inhalation of the dust can irritate the mucous membranes of the respiratory tract, leading to coughing and shortness of breath.[1][4][5]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is paramount. This involves engineering controls, administrative controls, and finally, personal protective equipment as the last line of defense.

Engineering Controls

- Ventilation: All handling of **3-Methoxy-4-nitrobenzaldehyde** powder should be conducted in a well-ventilated area.[4][5] A certified chemical fume hood is mandatory for procedures that may generate dust, such as weighing or transferring the solid.[6]
- Emergency Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following PPE is required when handling this compound:

- Eye and Face Protection: Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards must be worn.[4][8]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before each use and disposed of properly after handling the compound.

- Lab Coat/Protective Clothing: A flame-resistant lab coat or impervious clothing should be worn to prevent skin contact.[4][8]
- Respiratory Protection: If dust generation is unavoidable and engineering controls are insufficient, a full-face respirator with an appropriate particulate filter (e.g., N95 or P2) is necessary.[4]

Workflow: PPE Donning and Doffing Protocol

The sequence of putting on and taking off PPE is as important as the equipment itself to prevent cross-contamination.

Fig. 1: PPE Donning and Doffing Sequence



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Caption: Fig. 1: PPE Donning and Doffing Sequence

Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is essential to mitigate risks.

Handling

- Avoid all personal contact, including the inhalation of dust.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[4][5]
- Wash hands and any exposed skin thoroughly after handling.[4][6]
- Use non-sparking tools and prevent the build-up of electrostatic charge.[4][8]

- Ensure containers are securely sealed when not in use.[5]

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[4][5]
- The recommended storage temperature is 4°C under an inert atmosphere like nitrogen.[2]
- Store away from incompatible materials, including strong oxidizing agents, strong bases, and strong reducing agents.[9]
- Store in a locked-up area to prevent unauthorized access.[4]

Disposal

- Dispose of waste contents and containers in accordance with all local, regional, national, and international regulations.[4][5]
- Contaminated materials should be treated as hazardous waste and handed over to an authorized disposal company.[6] Do not allow the chemical to enter drains or waterways.[4][5]

Emergency Procedures: First Aid and Accidental Release

A clear and well-rehearsed emergency plan is a critical component of laboratory safety.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

- If Inhaled: Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or has difficulty breathing, seek immediate medical attention.[4][6]
- If on Skin: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, get medical advice/attention.[4][6]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek immediate medical attention.[4][6]
- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[4][8]

Accidental Release Measures

In the event of a spill, a calm and methodical response is required to ensure the safety of all personnel and to contain the hazard.

- Personal Precautions: Evacuate non-essential personnel. Avoid breathing dust and prevent contact with skin and eyes. Ensure adequate ventilation. Wear the appropriate PPE as detailed in Section 3.2.[4][8]
- Environmental Precautions: Prevent the spill from spreading and entering drains, sewers, or waterways.[4][5]
- Containment and Cleanup:
 - Small Spills: Gently sweep or vacuum up the spilled solid, avoiding dust generation. Place the material into a suitable, labeled, and sealed container for disposal.[5]
 - Large Spills: Alert emergency services.[5] Control the source of the leak if it is safe to do so. Use dry cleanup procedures and avoid creating dust clouds.[5] After the material has been collected, clean the spill area with soap and water, and collect the cleaning materials for hazardous waste disposal.

Decision Tree: Responding to a Chemical Spill

This diagram outlines the critical decision-making process following a spill of **3-Methoxy-4-nitrobenzaldehyde**.

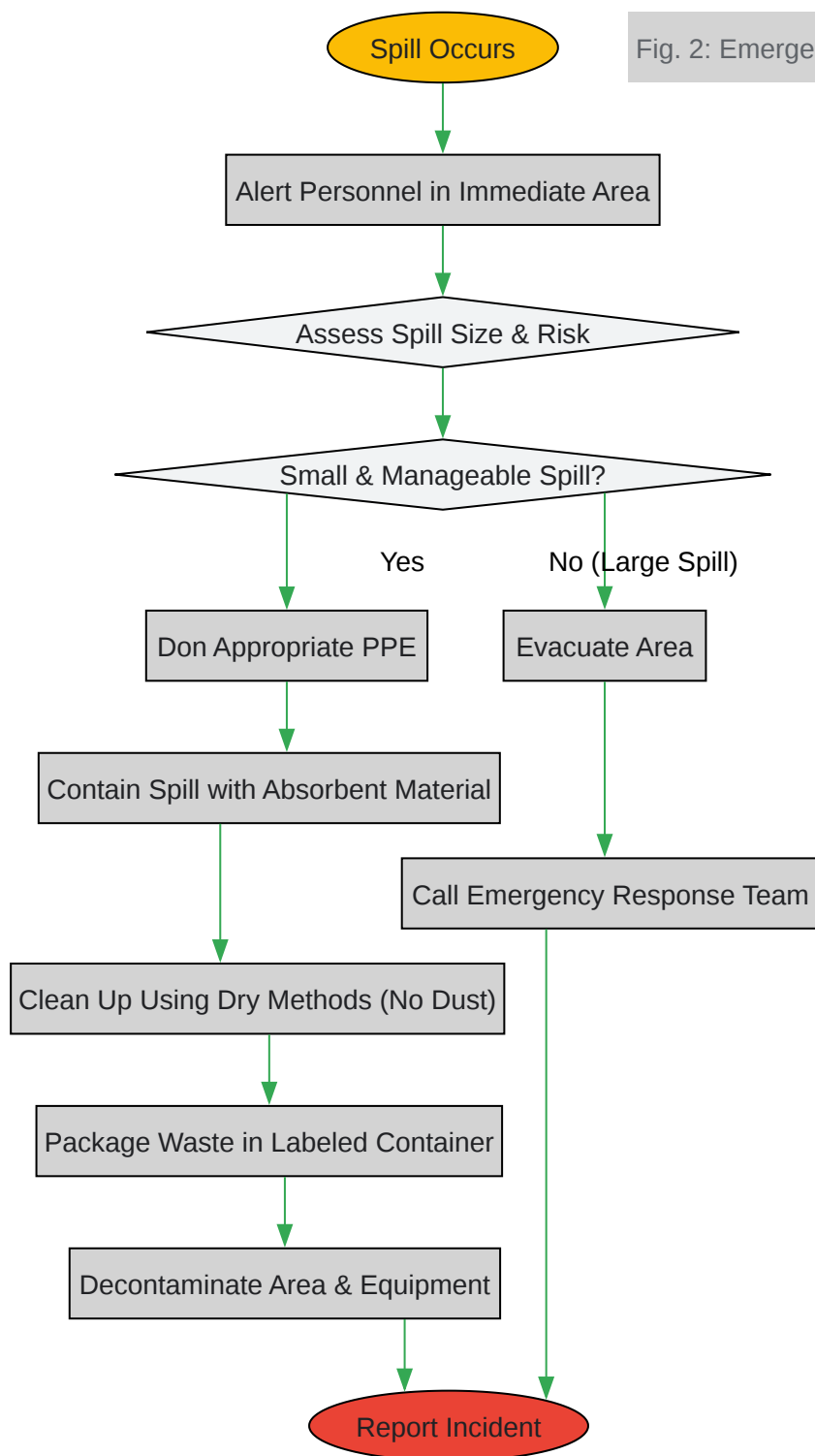


Fig. 2: Emergency Spill Response Workflow

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Caption: Fig. 2: Emergency Spill Response Workflow

Fire and Explosion Hazards

While not classified as a flammable solid, **3-Methoxy-4-nitrobenzaldehyde** is combustible.[10]

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[4][6]
- Specific Hazards: In the event of a fire, hazardous combustion products may be formed, including toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[6][9]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][6] Prevent fire-extinguishing water from contaminating surface water or groundwater systems.[10]

Stability and Reactivity

- Reactivity: This compound is generally stable under recommended storage conditions.[9]
- Chemical Stability: It is stable under normal ambient temperatures and conditions.[10] It is noted to be air-sensitive, reinforcing the need for storage under an inert atmosphere.[9]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents to prevent vigorous reactions.[9]
- Conditions to Avoid: Protect from heat, direct sunlight, dust formation, and exposure to air.[7][9]

Toxicological and Ecological Information

- Toxicological Information: While specific LD50 data is largely unavailable, the GHS classification indicates that the substance is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[1][4][10] The long-term toxicological properties have not been fully investigated.[10]
- Ecological Information: There is no data available regarding the ecotoxicity of this compound.[4] Therefore, it must be handled and disposed of in a manner that prevents its release into the environment.[4][8]

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